

# What are the chemical properties of 2-Chloro-4-fluorobenzaldehyde?

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## Compound of Interest

Compound Name: 2-Chloro-4-fluorobenzaldehyde

Cat. No.: B1630644

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An In-Depth Technical Guide to the Chemical Properties and Applications of **2-Chloro-4-fluorobenzaldehyde**

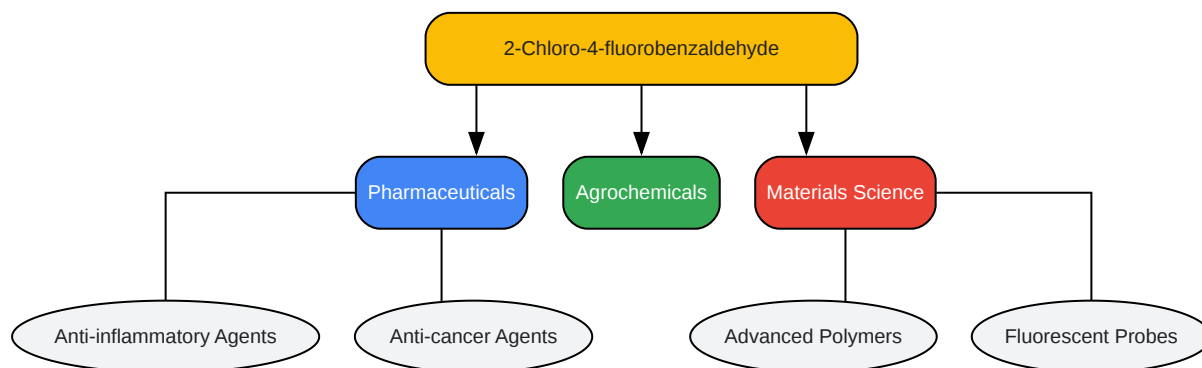
Authored for Researchers, Scientists, and Drug Development Professionals

## Abstract

**2-Chloro-4-fluorobenzaldehyde** is a halogenated aromatic aldehyde that has garnered significant attention as a versatile intermediate in the synthesis of complex organic molecules. Its unique electronic properties, stemming from the ortho-chloro and para-fluoro substituents, impart enhanced reactivity and selectivity, making it a valuable building block in the fields of medicinal chemistry, agrochemicals, and materials science. This guide provides a comprehensive overview of its chemical properties, spectroscopic profile, reactivity, and established protocols for its application, with a focus on its role in the development of pharmaceuticals.

## Core Chemical Identity and Physicochemical Properties

**2-Chloro-4-fluorobenzaldehyde**, with CAS number 84194-36-5, is a disubstituted benzaldehyde derivative.<sup>[1][2][3][4]</sup> The strategic placement of a chlorine atom at the C2 position and a fluorine atom at the C4 position relative to the aldehyde group dictates its chemical behavior.



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## References

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